

Structural Analysis of 4-Chloro-2-Bromomethyl Propiophenone Derivatives

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Compound of Interest

Compound Name: 1-(2-(Bromomethyl)-4-chlorophenyl)propan-1-one

Cat. No.: B15385604

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Executive Summary

In the landscape of pharmaceutical intermediate characterization, 4-chloro-2-bromomethyl propiophenone derivatives (chemically defined as

-bromo-4-chloropropiophenone or 2-bromo-1-(4-chlorophenyl)propan-1-one) represent a critical scaffold.^[1] These compounds serve as high-value electrophiles in the synthesis of heterocycles, particularly thiazoles and imidazoles, which are ubiquitous in antifungal, antidepressant, and anti-inflammatory pharmacophores.

This guide provides a rigorous structural analysis framework for researchers. It moves beyond basic identification to address the specific spectroscopic signatures (NMR, MS, IR) required to distinguish the target mono-brominated species from common di-brominated impurities and regioisomers.^[1] It also details the Hantzsch Thiazole Synthesis as a primary functional application and mandates strict safety protocols due to the compound's lachrymatory nature.

Chemical Identity & Nomenclature Clarity

Critical Note on Nomenclature: While often referred to in industrial shorthand as "4-chloro-2-bromomethyl propiophenone," the IUPAC designation is 2-bromo-1-(4-chlorophenyl)propan-1-one.[1] The "2-bromomethyl" terminology can be misleading, potentially implying a bromine on the aromatic ring's ortho-methyl group.[1] This guide focuses on the standard pharmaceutical intermediate where bromination occurs at the

-carbon of the ketone side chain.

Attribute	Detail
Common Name	-Bromo-4-chloropropiophenone
IUPAC Name	2-bromo-1-(4-chlorophenyl)propan-1-one
CAS Number	877-37-2
Molecular Formula	
Molecular Weight	247.52 g/mol
Key Functional Groups	Aryl Chloride, -Bromo Ketone

Synthetic Genesis & Impurity Profiling[1]

Understanding the synthesis is prerequisite to analysis. The compound is typically generated via the electrophilic

-bromination of 4-chloropropiophenone.[1]

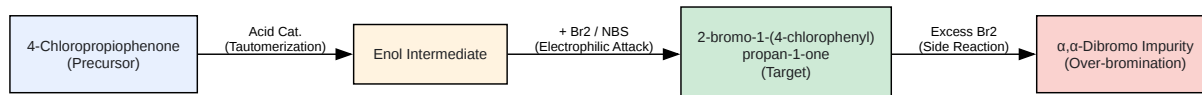
The Reaction Pathway

The reaction utilizes elemental bromine (

) or N-Bromosuccinimide (NBS) in the presence of an acid catalyst (e.g., acetic acid or HBr). The mechanism proceeds via the enol tautomer of the ketone.

Critical Impurity: Over-bromination leads to the

-dibromo derivative.[1] This impurity is non-reactive in Hantzsch cyclizations and must be quantified.



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Figure 1: Synthetic pathway highlighting the critical branching point for dibromo-impurity formation.[1]

Multi-Modal Structural Elucidation

This section details the self-validating spectroscopic logic required to confirm the structure.

A. Nuclear Magnetic Resonance (¹H NMR)

The transition from propiophenone to the

-bromo derivative results in a distinct change in the aliphatic region.

Diagnostic Logic:

- The Methyl Group: In the precursor, the terminal methyl is a triplet. In the product, it becomes a doublet because it is now adjacent to a methine () rather than a methylene ().
- The Alpha Proton: The proton on the carbon bearing the bromine shifts significantly downfield (deshielding) due to the electronegativity of the halogen.

Table 1: Comparative

¹H NMR Shifts (

, 400 MHz)

Proton Environment	Precursor (4-Chloropropiophenone)	Target (-Bromo Derivative)	Multiplicity Change
Methyl ()	1.21 ppm	1.90 ppm	Triplet Doublet
-Carbon ()	2.95 ppm (Quartet,)	5.25 ppm (Quartet,)	Integral ; Shift Downfield
Aromatic (Ortho to CO)	7.90 ppm	7.95 ppm	Slight Downfield Shift
Aromatic (Meta to CO)	7.45 ppm	7.48 ppm	Minimal Change

B. Mass Spectrometry (Isotope Fingerprinting)

This is the most definitive confirmation of the halogen content.

- Chlorine Signature (): Natural abundance ratio is ~3:1.[\[1\]](#)
- Bromine Signature (): Natural abundance ratio is ~1:1.[\[1\]](#)

Combined Pattern: When a molecule contains 1 Cl and 1 Br, the molecular ion () splits into a distinct triad pattern:

- M (m/z 246): Contains
+
(Base intensity)[\[1\]](#)
- M+2 (m/z 248): Contains

+

OR

+

(High intensity, approx 130% of M)

- M+4 (m/z 250): Contains

+

(Lower intensity, approx 30% of M)[\[1\]](#)

“

Validation Rule: If the M+2 peak is roughly equal to or slightly higher than the M peak, and an M+4 peak exists at ~1/3 height, the Cl-Br motif is confirmed.

C. Infrared Spectroscopy (FTIR)[\[1\]](#)

- Carbonyl Stretch (

): The introduction of the

-bromine increases the carbonyl stretching frequency due to the field effect (dipole alignment).

- Precursor: ~1685

[\[1\]](#)

- Target: ~1695–1705

[\[1\]](#)

- C-Cl Stretch: ~1090

(Aryl chloride).[1]

Functional Derivatization: Hantzsch Thiazole Synthesis[6]

The primary utility of 4-chloro-2-bromomethyl propiophenone is its reactivity with thioamides to form thiazoles.[1] This reaction serves as a "chemical proof" of the structure; only the

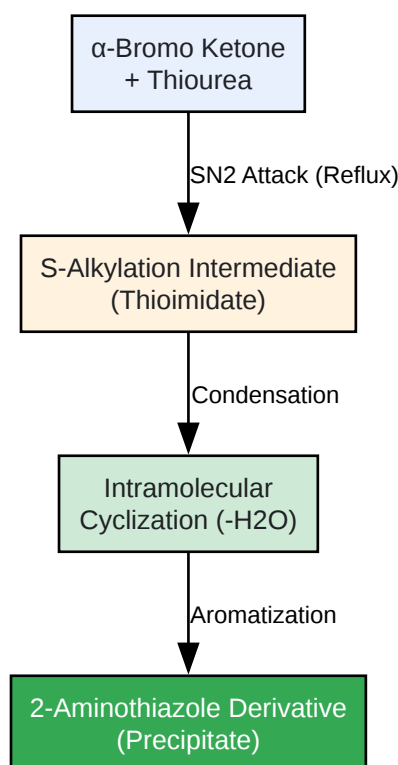
-halo ketone will cyclize efficiently.

Protocol:

- Reagents: 1.0 eq Target Compound + 1.1 eq Thiourea (or Thioacetamide).
- Solvent: Ethanol or Methanol (reflux).[1]
- Observation: The reaction typically precipitates the thiazole hydrobromide salt.
- Mechanism:

attack of sulfur on the

-carbon, followed by condensation and dehydration.[1]



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Figure 2: The Hantzsch Thiazole Synthesis workflow, validating the electrophilic nature of the α -carbon.^[1]

Safety Protocols (Lachrymator Handling)

WARNING:

α -Bromo ketones are potent lachrymators (tear agents) and skin irritants.^[1] They alkylate DNA and protein residues.

Mandatory Engineering Controls:

- Fume Hood: All operations, including weighing, must occur in a certified fume hood.
- Double Gloving: Nitrile gloves (double layer) are required.^[1] Brominated organics can permeate latex.
- Quenching Solution: A dedicated quench bath of 10% Sodium Thiosulfate (

) must be prepared before starting work.[1] Thiosulfate rapidly reduces the alkyl bromide to harmless inorganic bromide and alkyl species.

Decontamination Procedure:

- Glassware should be rinsed with acetone, then soaked in the thiosulfate bath for 30 minutes before standard washing.
- Spills must be covered with solid sodium carbonate/thiosulfate mixture immediately.[1]

References

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